

# Commercially available Sunitinib-d10 suppliers and pricing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sunitinib-d10

Cat. No.: B019961

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## A Technical Guide to Sunitinib-d10 for Researchers

This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing comprehensive information on the commercially available deuterated internal standard, **Sunitinib-d10**. This document outlines its suppliers, key technical data, and detailed experimental protocols for its application in quantitative analysis.

### Introduction to Sunitinib-d10

Sunitinib is a multi-targeted receptor tyrosine kinase (RTK) inhibitor used in cancer therapy, notably for renal cell carcinoma (RCC) and imatinib-resistant gastrointestinal stromal tumors (GIST). It functions by inhibiting several RTKs, including platelet-derived growth factor receptors (PDGF-R) and vascular endothelial growth factor receptors (VEGF-R), which are crucial for tumor angiogenesis and cell proliferation. **Sunitinib-d10** is a stable, isotopically labeled version of Sunitinib, where ten hydrogen atoms have been replaced by deuterium. This modification makes it an ideal internal standard for quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring accurate and precise measurement of Sunitinib in biological matrices.

### Commercial Suppliers and Pricing

**Sunitinib-d10** is available from a variety of chemical suppliers that specialize in reference standards and research chemicals. The following table summarizes some of the known suppliers and provides an indication of pricing. Note that prices are subject to change and may vary based on the quantity and purity required.

Supplier	Available Quantities	Indicative Pricing (USD)	CAS Number
MedChemExpress	1 mg, 5 mg	\$230 (1 mg), \$690 (5 mg)	1126721-82-1
Cayman Chemical	-	-	1126721-82-1
Simson Pharma Limited	-	-	1126721-82-1
LGC Standards	1 mg, 5 mg, 10 mg	Login required for pricing	1126721-82-1
Veeprho	-	Request a quote	1126721-82-1
Acanthus Research	100 mg	Request a quote	1126721-82-1
Aquigen Bio Sciences	-	-	1126721-82-1
ARTIS STANDARDS	-	-	1126721-82-1

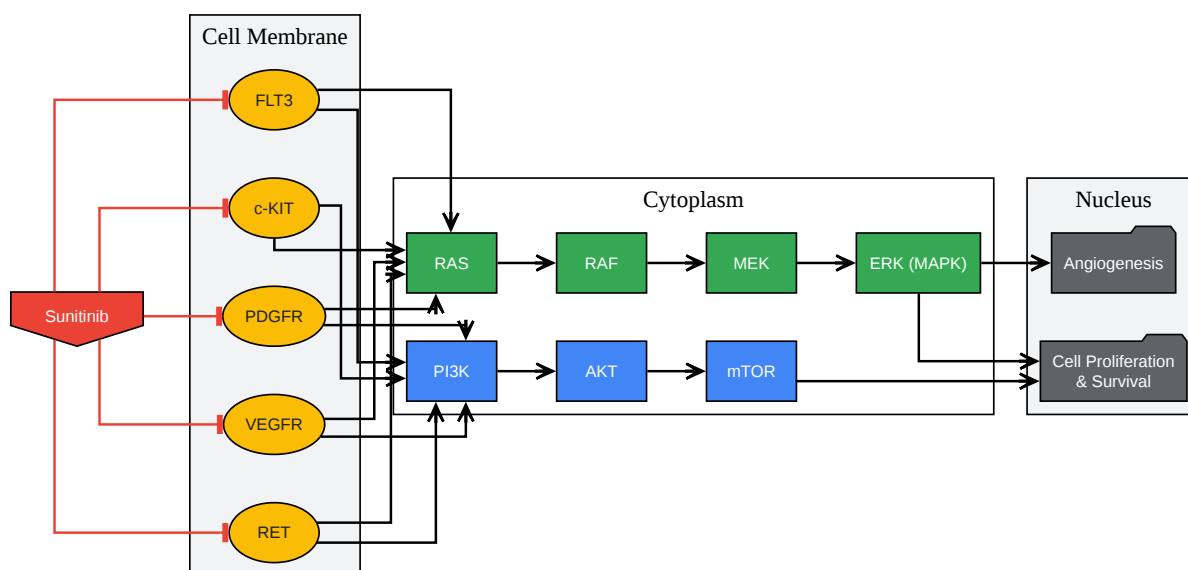
## Technical Data

The following table provides key quantitative and technical specifications for **Sunitinib-d10**, compiled from various suppliers.

Parameter	Value
Chemical Name	N-[2-[di(ethyl-1,1,2,2,2-d5)amino]ethyl]-5-[(Z)-(5-fluoro-1,2-dihydro-2-oxo-3H-indol-3-ylidene)methyl]-2,4-dimethyl-1H-pyrrole-3-carboxamide
Molecular Formula	C <sub>22</sub> H <sub>17</sub> D <sub>10</sub> FN <sub>4</sub> O <sub>2</sub>
Formula Weight	408.5 g/mol
CAS Number	1126721-82-1
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>10</sub> ); >95% (HPLC)
Appearance	Solid
Solubility	Soluble in DMSO

## Sunitinib Signaling Pathway

Sunitinib exerts its anti-cancer effects by inhibiting multiple receptor tyrosine kinases on the cell surface. This blockage disrupts downstream signaling cascades that are critical for cancer cell growth, proliferation, and the formation of new blood vessels (angiogenesis). The diagram below illustrates the primary targets of Sunitinib and the key signaling pathways it affects.



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Sunitinib's inhibition of multiple RTKs and downstream pathways.

## Experimental Protocols

**Sunitinib-d10** is primarily used as an internal standard (IS) for the quantification of Sunitinib in biological samples by LC-MS/MS. The following is a generalized protocol synthesized from multiple validated methods. Researchers should optimize and validate the method for their specific matrix and instrumentation.

### 1. Preparation of Stock and Working Solutions

- **Sunitinib-d10** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Sunitinib-d10** in an appropriate solvent such as methanol or DMSO.

- **Sunitinib-d10** Working Solution (e.g., 0.2 ng/mL): Serially dilute the stock solution with a suitable solvent (e.g., acetonitrile/water) to the final working concentration.
- To cite this document: BenchChem. [Commercially available Sunitinib-d10 suppliers and pricing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019961#commercially-available-sunitinib-d10-suppliers-and-pricing]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)